

High-Performance Liquid Chromatography (HPLC) method for Curculigoside quantification

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Compound of Interest

Compound Name: *Curculigoside*

Cat. No.: *B1669338*

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Quantifying Curculigoside: A Detailed HPLC Application Note and Protocol

FOR IMMEDIATE RELEASE

Application Note & Protocol

A Validated High-Performance Liquid Chromatography (HPLC) Method for the Accurate Quantification of Curculigoside in Research and Pharmaceutical Development

This document provides a comprehensive guide for the quantitative analysis of **Curculigoside** using a robust High-Performance Liquid Chromatography (HPLC) method. This application note is intended for researchers, scientists, and drug development professionals who require a reliable and accurate method for determining the concentration of **Curculigoside** in various samples, particularly from its natural source, *Curculigo orchioides*.

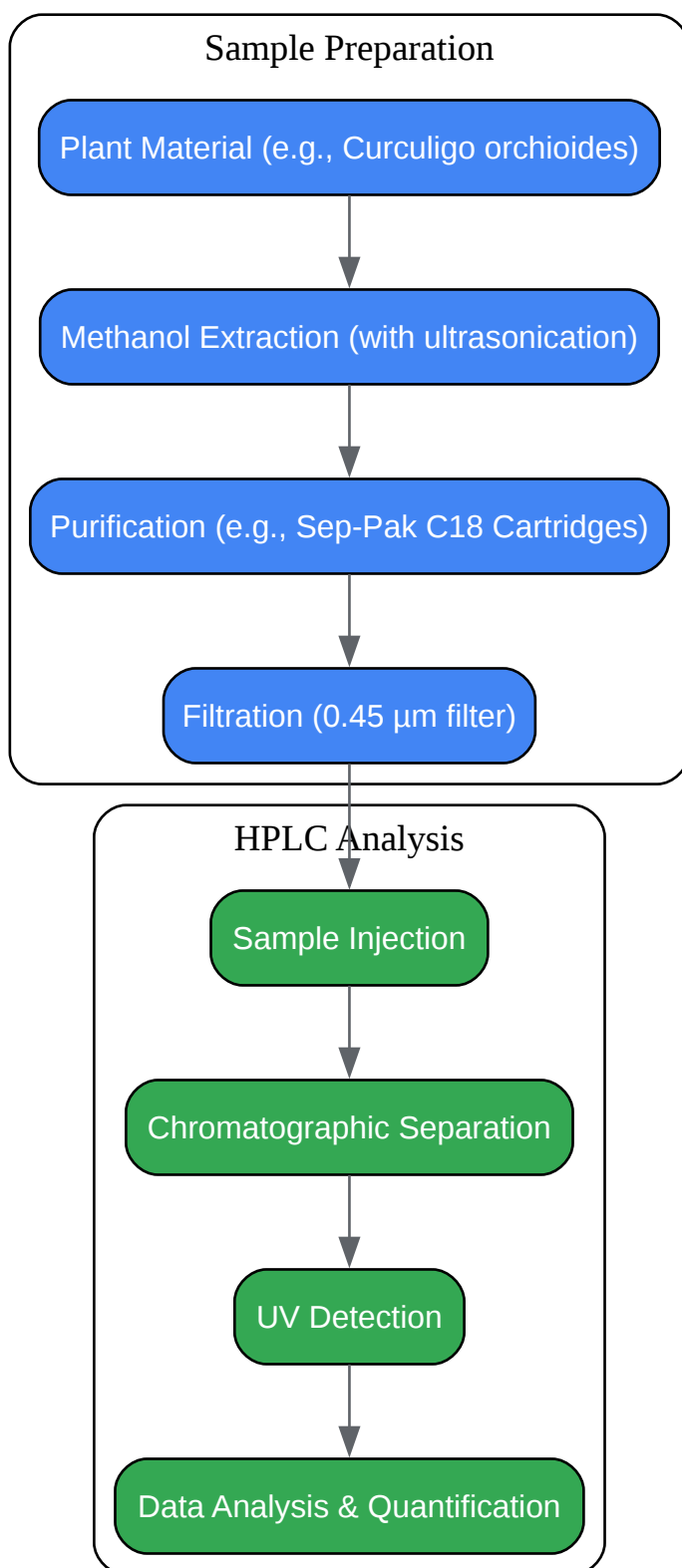
Curculigoside, a major phenolic glucoside found in the rhizomes of *Curculigo orchioides*, has garnered significant interest for its potential therapeutic properties, including antioxidant, anti-osteoporosis, and neuroprotective effects. Accurate quantification of this bioactive compound is

crucial for quality control of raw materials, standardization of herbal extracts, and in various stages of drug discovery and development.

This protocol outlines the necessary instrumentation, reagents, sample preparation procedures, and chromatographic conditions for the successful quantification of **Curculigosome**. Additionally, it presents a summary of method validation parameters to ensure the reliability and reproducibility of the results.

Experimental Workflow

The overall workflow for the quantification of **Curculigosome** via HPLC is depicted in the following diagram.



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